

# A Comprehensive Technical Guide to the Physicochemical Properties of 3-Bromocinnamic Acid

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## Compound of Interest

Compound Name: 3-Bromocinnamic acid

Cat. No.: B167283

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This technical guide provides an in-depth overview of the melting and boiling points of **3-Bromocinnamic acid**, tailored for researchers, scientists, and professionals in drug development. This document outlines key physical constants, detailed experimental protocols for their determination, and a logical workflow for these procedures.

## Physicochemical Data of 3-Bromocinnamic Acid

**3-Bromocinnamic acid** (CAS No: 32862-97-8), with the linear formula  $\text{BrC}_6\text{H}_4\text{CH}=\text{CHCO}_2\text{H}$ , is a cinnamic acid derivative. Its physical properties, particularly its melting and boiling points, are crucial for its identification, purification, and application in various chemical syntheses. The predominantly trans isomer is the most common form.

The quantitative data for **3-Bromocinnamic acid** are summarized in the table below.

Property	Value	Source
Melting Point	177-179 °C	[1][2][3]
176.0-182.0 °C	[4]	
Boiling Point	344.1 ± 25.0 °C (Predicted)	[2]
Molecular Weight	227.05 g/mol	[5]
Density	1.5403 g/cm <sup>3</sup> (Rough Estimate)	[1][2]

## Experimental Protocols

Accurate determination of melting and boiling points is fundamental for compound characterization and purity assessment.[6] Impurities typically cause a depression in the melting point and a broadening of its range.[6][7]

### Melting Point Determination using the Capillary Method

This protocol describes a standard method for determining the melting point of a solid organic compound using a melting point apparatus or a Thiele tube.

Materials:

- **3-Bromocinnamic acid** sample
- Capillary tubes (sealed at one end)
- Melting point apparatus (e.g., Mel-Temp) or Thiele tube setup
- Thermometer
- Mortar and pestle (optional)
- Heating bath medium (e.g., mineral oil for Thiele tube)

Procedure:

- Sample Preparation: If the sample consists of large crystals, gently crush it into a fine powder using a mortar and pestle.[8]
- Capillary Tube Packing: Push the open end of a capillary tube into the powdered sample.[7] Gently tap the sealed end of the tube on a hard surface to pack the sample down into the bottom. The packed sample should be 1-2 mm high.[7][8]
- Apparatus Setup:
  - Melting Point Apparatus: Insert the capillary tube into the designated slot in the apparatus. [6][9] Ensure the thermometer is correctly positioned.
  - Thiele Tube: Attach the capillary tube to a thermometer using a thread or rubber band, aligning the sample with the thermometer bulb.[7][10] Immerse the setup in the oil bath of the Thiele tube.[10]
- Heating:
  - Begin heating the apparatus. For an unknown compound, a rapid initial heating can be used to find an approximate melting point.[6]
  - For an accurate measurement, repeat the process with a fresh sample, heating rapidly to about 15-20 °C below the approximate melting point. Then, slow the heating rate to approximately 1-2 °C per minute.[6][9]
- Observation and Recording:
  - Record the temperature ( $T_1$ ) at which the first drop of liquid appears.[8]
  - Record the temperature ( $T_2$ ) at which the entire sample has completely melted into a clear liquid.[8]
  - The melting point is reported as the range from  $T_1$  to  $T_2$ . [6]

## Boiling Point Determination (Micro Method)

This protocol outlines the determination of a liquid's boiling point using a small sample volume, a common technique in organic chemistry labs.

#### Materials:

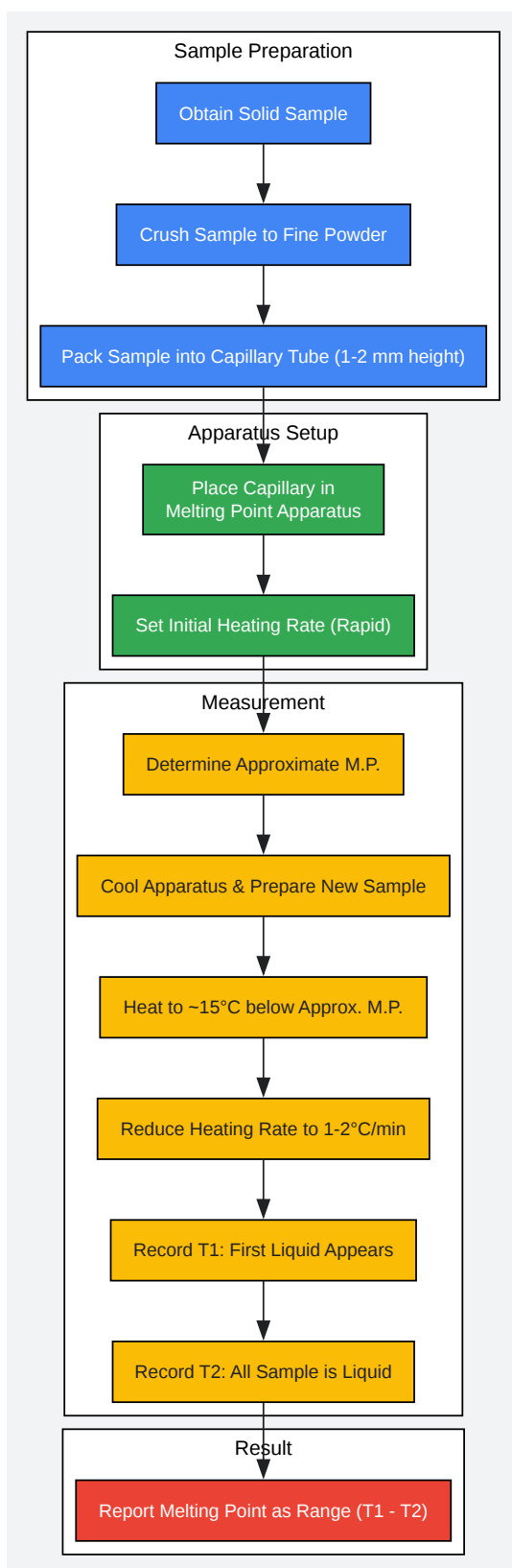
- Liquid sample
- Small test tube (fusion tube)
- Capillary tube (sealed at one end)
- Thermometer
- Heating apparatus (e.g., Thiele tube, aluminum block, or oil bath)[11][12]
- Rubber band or thread

#### Procedure:

- Sample Preparation: Place a few milliliters of the liquid into a small test tube.[13]
- Capillary Inversion: Place a capillary tube into the test tube with its open end downwards and the sealed end upwards.[12][13]
- Apparatus Setup: Attach the test tube to a thermometer. Immerse the assembly into a heating bath (e.g., Thiele tube or beaker with paraffin oil), ensuring the liquid level in the bath is above the sample level but below the top of the test tube.[10][14]
- Heating: Gently and slowly heat the bath.[13] As the liquid's temperature rises, air trapped in the capillary tube will bubble out.[10]
- Observation: Continue heating until a rapid and continuous stream of bubbles emerges from the capillary tube.[10]
- Recording: Turn off the heat and allow the apparatus to cool slowly. The boiling point is the temperature at which the bubbling stops and the liquid just begins to enter the capillary tube. [10] This is the point where the external pressure equals the vapor pressure of the liquid.[11][14]

## Visualized Workflow

The following diagram illustrates the logical workflow for the experimental determination of a melting point.



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